

# Application Notes and Protocols for the Preparation of Perivine Stock Solutions

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## Compound of Interest

Compound Name: **Perivine**

Cat. No.: **B192073**

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## Introduction

**Perivine** is an indole alkaloid with potential therapeutic applications, notably in the context of Alzheimer's disease. It has been suggested that **Perivine** may resolve the instability of the retinoblastoma-associated proteins (RbAp48) complex. Accurate and consistent preparation of **Perivine** stock solutions is crucial for obtaining reproducible results in experimental settings. These application notes provide a detailed protocol for the preparation of **Perivine** stock solutions for use in research and drug development.

## Quantitative Data Summary

A summary of the key quantitative data for **Perivine** is presented in the table below for easy reference.

Property	Value
Molecular Weight	338.41 g/mol
CAS Number	2673-40-7
Appearance	Solid powder
Solubility in DMSO	10 mM
Other Potential Solvents	Chloroform, Dichloromethane, Ethyl Acetate, Acetone
Storage of Solid	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years).
Storage of Stock Solution	In solvent at -80°C for up to 1 year. Can also be stored at 0 - 4°C for short term (days to weeks) or -20°C for long term (months).

## Experimental Protocol: Preparation of a 10 mM Perivine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Perivine** in Dimethyl Sulfoxide (DMSO).

### Materials:

- **Perivine** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Spatula
- Vortex mixer

- Sonicator (recommended)
- Pipettes and sterile filter tips

#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Perivine** and DMSO.
- Handle **Perivine** powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **Perivine** and DMSO before use.

#### Procedure:

- Calculate the required mass of **Perivine**:
  - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
    - Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight ( g/mol )
    - For example, to prepare 1 mL of a 10 mM stock solution:
      - Mass (mg) =  $10 \text{ mmol/L} * 0.001 \text{ L} * 338.41 \text{ g/mol} = 3.3841 \text{ mg}$
- Weigh the **Perivine** powder:
  - Using a calibrated analytical balance, carefully weigh the calculated amount of **Perivine** powder.
  - Transfer the powder to a sterile microcentrifuge tube or vial.
- Dissolve in DMSO:
  - Add the desired volume of anhydrous DMSO to the tube containing the **Perivine** powder.
  - Vortex the tube thoroughly for at least one minute to facilitate dissolution.

- Sonication (Recommended):
  - For complete dissolution, sonication is recommended.
  - Place the tube in a sonicator bath and sonicate until the solution is clear and all solid has dissolved.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots in tightly sealed vials at -80°C for long-term storage (up to one year). For shorter-term storage, -20°C is also acceptable.

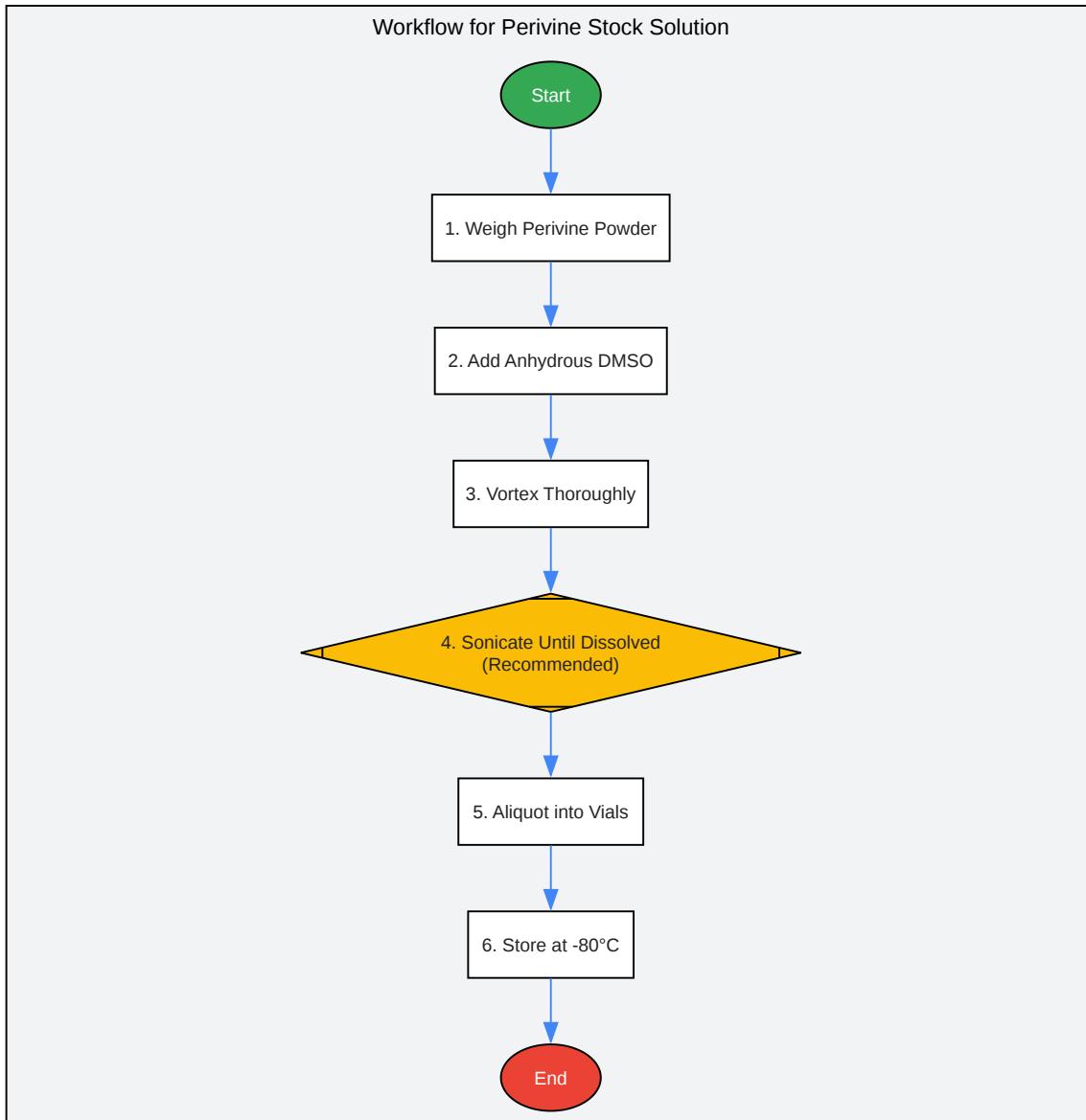
#### Preparation of Working Solutions:

To prepare a working solution from the 10 mM stock, dilute the stock solution in the appropriate cell culture medium or experimental buffer to the desired final concentration.

- Example: To prepare 1 mL of a 100 µM working solution:
  - Use the formula:  $C_1V_1 = C_2V_2$ 
    - $(10 \text{ mM}) * V_1 = (0.1 \text{ mM}) * (1 \text{ mL})$
    - $V_1 = 0.01 \text{ mL or } 10 \mu\text{L}$
  - Add 10 µL of the 10 mM **Perivine** stock solution to 990 µL of the desired medium or buffer.

## Visualizations

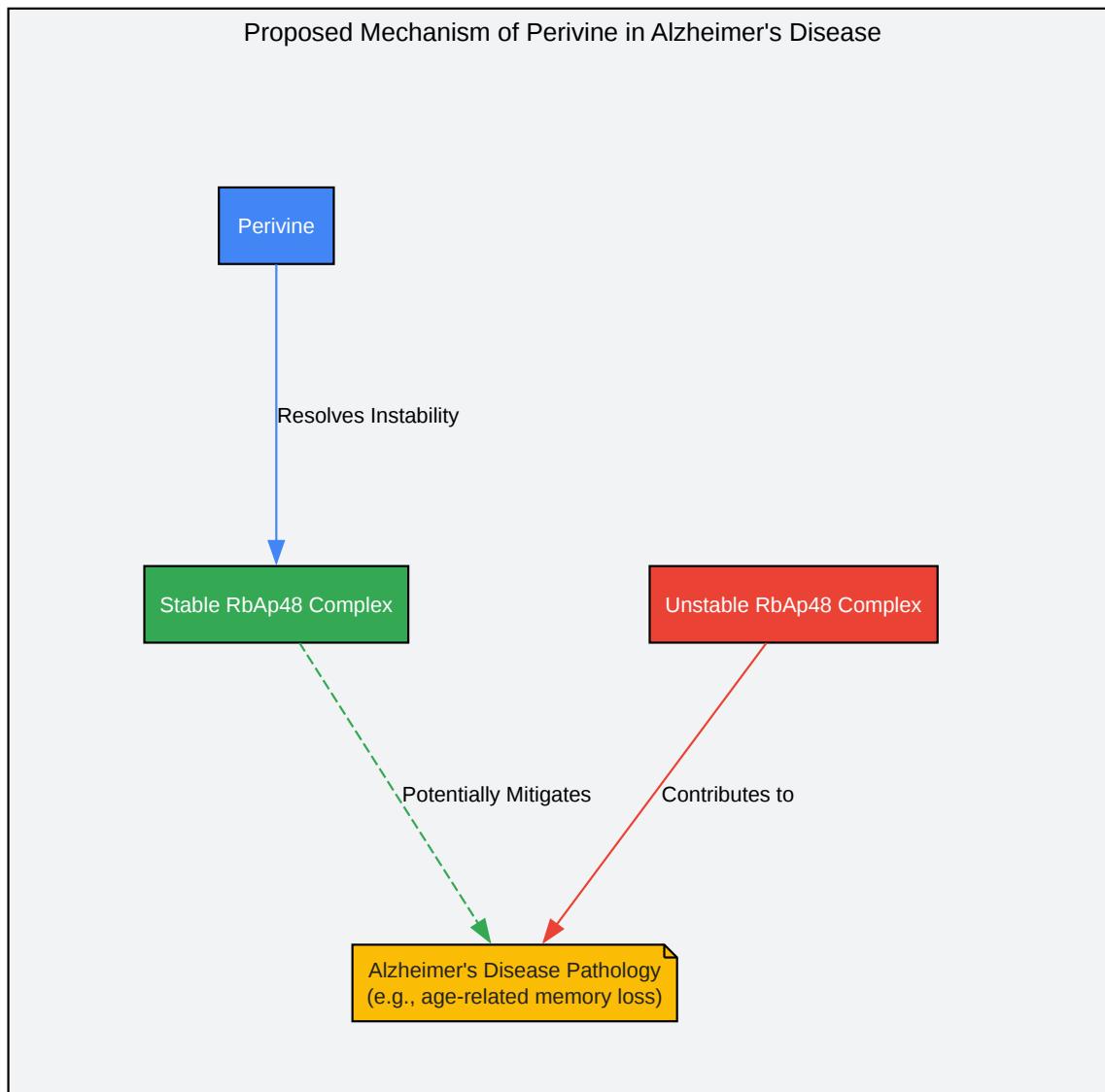
### Experimental Workflow for Perivine Stock Solution Preparation



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Caption: Workflow for preparing a **Perivine** stock solution.

# Proposed Signaling Pathway of Perivine in Alzheimer's Disease



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Caption: Proposed mechanism of **Perivine** in Alzheimer's disease.

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